

An In-depth Technical Guide to 9-(4-Nitrophenyl)-9H-carbazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-(4-Nitrophenyl)-9H-carbazole

Cat. No.: B094307

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CAS Number: 16982-76-6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9-(4-Nitrophenyl)-9H-carbazole**, a heterocyclic aromatic compound. The information collated is intended to support research, development, and application activities by furnishing key physical, chemical, and synthetic data. While specific biological signaling pathways for this compound are not extensively documented in publicly available literature, this guide also summarizes the known biological activities of structurally related carbazole derivatives to provide a contextual framework for potential research directions.

Core Compound Information

9-(4-Nitrophenyl)-9H-carbazole is a derivative of carbazole, a tricyclic aromatic heterocycle. The addition of a 4-nitrophenyl group at the 9-position of the carbazole ring significantly influences its electronic and chemical properties.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **9-(4-Nitrophenyl)-9H-carbazole**.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₂ N ₂ O ₂	[1] [2]
Molecular Weight	288.3 g/mol	[1] [2]
Melting Point	208-209 °C	
XLogP3	4.8	[1]
Exact Mass	288.089877630 Da	[1]
Monoisotopic Mass	288.089877630 Da	[1]

Spectral Data

A summary of available spectral data is presented below. This information is critical for compound identification and characterization.

Spectral Data Type	Key Peaks/Signals	Source
GC-MS	m/z Top Peak: 288, m/z 2nd Highest: 241, m/z 3rd Highest: 242	[1]
¹ H NMR (CDCl ₃ , p.p.m.)	8.48 (d), 7.75 (d), 8.15 (d), 7.50 (m, 4H), 7.35 (t, J= 6.6 Hz, 2H)	[3]
IR (KBr Wafer)	Data available, specific peaks not enumerated in the source.	

Experimental Protocols

A documented experimental protocol for the synthesis of **9-(4-Nitrophenyl)-9H-carbazole** is available, providing a clear method for its preparation in a laboratory setting.[\[3\]](#)

Synthesis of 9-(4-Nitrophenyl)-9H-carbazole

Materials:

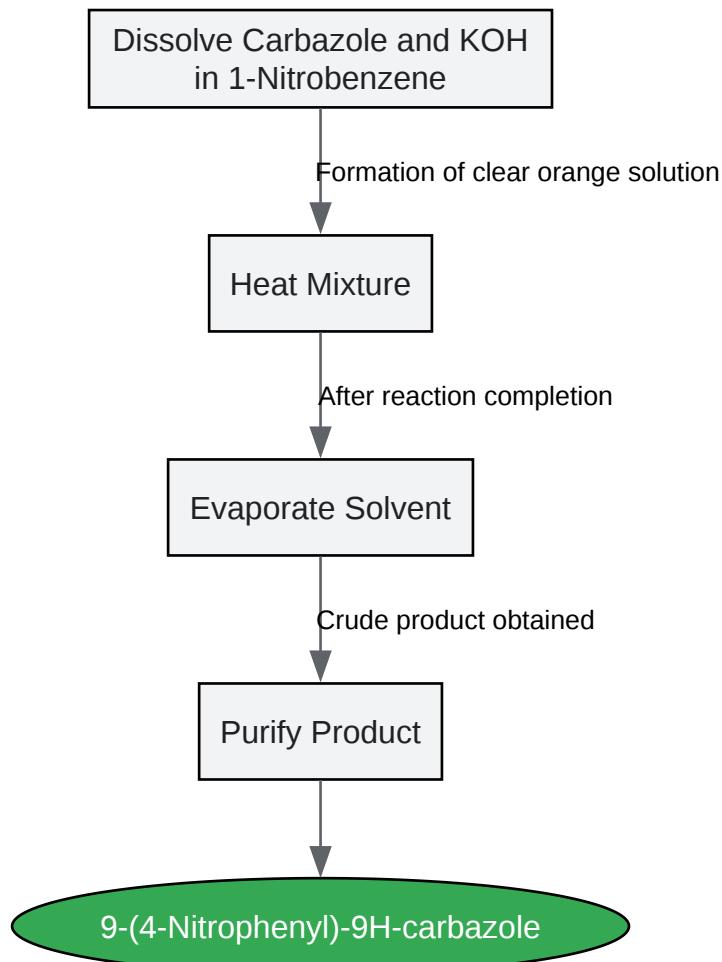
- Carbazole (0.5 mmol, 83.6 mg)
- Potassium hydroxide (5.0 mmol, 280.0 mg)
- 1-Nitrobenzene (10 ml)

Procedure:

- Carbazole and potassium hydroxide are dissolved in 1-nitrobenzene.
- The mixture is heated to obtain a clear orange solution.
- The reaction is allowed to proceed, after which the solvent is evaporated.
- The resulting crude product is purified to yield **9-(4-Nitrophenyl)-9H-carbazole**.

The following diagram illustrates the workflow for the synthesis of **9-(4-Nitrophenyl)-9H-carbazole**.

Synthesis Workflow for 9-(4-Nitrophenyl)-9H-carbazole



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Synthesis Workflow

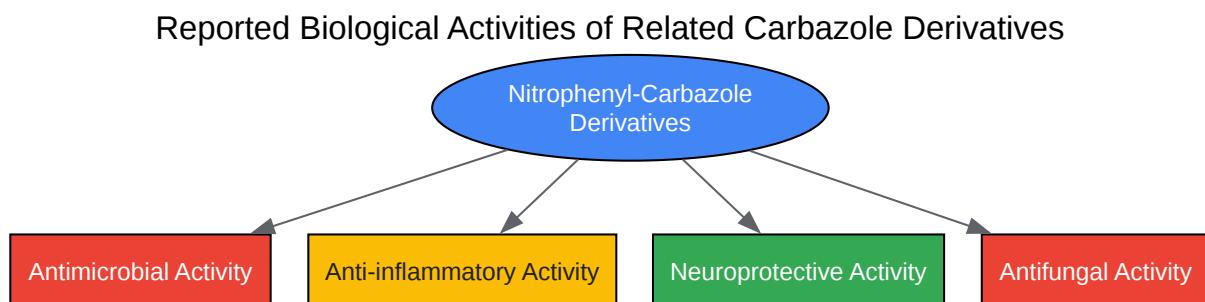
Potential Biological Activities of Related Carbazole Derivatives

While specific bioactivity data for **9-(4-Nitrophenyl)-9H-carbazole** is limited in the reviewed literature, the broader class of N-substituted carbazole derivatives, including those with nitrophenyl moieties, has been investigated for various biological activities. These findings may suggest potential avenues of research for the title compound.

A review of N-substituted carbazole derivatives highlights several areas of biological interest.^[4] For instance, a carbazole derivative containing a 1-carbazole-9-yl-2-(4-nitro-phenyl)-4,5-

diphenyl-1H-1-yl-amino)-ethanone moiety demonstrated potent antimicrobial activity against *B. subtilis*, *S. aureus*, *E. coli*, and *K. pneumoniae*.^[4] Another study found that a 5-[(9H-carbazol-9-yl)methyl]-N-[(4-nitrophenyl)(piperazin-1-yl)methyl]-1,3,4-oxadiazol-2-amine exhibited notable antibacterial and antifungal properties.^[5] Furthermore, various carbazole derivatives have been explored for their anti-inflammatory and neuroprotective activities.^[4]

The diagram below illustrates the general classes of biological activity reported for nitrophenyl-carbazole derivatives and related compounds.



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Biological Activities of Related Carbazole Derivatives

Conclusion

9-(4-Nitrophenyl)-9H-carbazole is a well-characterized compound with established physical and chemical properties and a clear synthetic pathway. While its specific biological role is an area requiring further investigation, the known activities of structurally similar compounds suggest that it may be a valuable molecule for screening in antimicrobial, anti-inflammatory, and neuroprotective assays. This guide provides a foundational dataset to support such future research endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 9-(4-Nitrophenyl)-9H-carbazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094307#9-4-nitrophenyl-9h-carbazole-cas-number-16982-76-6>]

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